

A Comprehensive Technical Guide to Boc-4-methyl-D-phenylalanine

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Compound of Interest

Compound Name: *Boc-4-methyl-D-phenylalanine*

CAS No.: 80102-27-8

Cat. No.: B558662

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-tert-Butoxycarbonyl-4-methyl-D-phenylalanine (**Boc-4-methyl-D-phenylalanine**) is a chemically modified, non-proteinogenic amino acid that serves as a critical building block in the synthesis of therapeutic peptides and peptidomimetics. The incorporation of this unnatural amino acid can significantly enhance the pharmacological properties of peptide-based drugs, including increased metabolic stability, improved receptor affinity, and altered conformational profiles. This technical guide provides an in-depth overview of the physicochemical properties, synthesis, and applications of **Boc-4-methyl-D-phenylalanine**, with a focus on its role in drug discovery and development.

Physicochemical Properties

Boc-4-methyl-D-phenylalanine is the D-enantiomer of its more commonly studied L-counterpart. The presence of the tert-butoxycarbonyl (Boc) protecting group on the alpha-amino function allows for its controlled incorporation into peptide chains during solid-phase

peptide synthesis (SPPS). The methyl group at the para-position of the phenyl ring introduces additional hydrophobicity, which can influence peptide-protein interactions.

Property	Value	Reference
Molecular Weight	279.34 g/mol	[1]
Molecular Formula	C ₁₅ H ₂₁ NO ₄	[1]
CAS Number	80102-27-8	
Appearance	White to off-white powder	[2]
Optical Rotation	[α] _D ²⁰ = -16 ± 2° (c=1 in MeOH) (estimated)	[1]
Melting Point	79-86 °C	[1]
Purity	≥ 99% (HPLC)	[1]

Note: The optical rotation is an estimated value for the D-isomer, based on the reported value of +16 ± 2° for the L-isomer. Enantiomers have equal and opposite optical rotations.

Synthesis of Boc-4-methyl-D-phenylalanine

The synthesis of **Boc-4-methyl-D-phenylalanine** typically involves the protection of the amino group of 4-methyl-D-phenylalanine with a tert-butoxycarbonyl (Boc) group. A general and widely used method for this transformation is the reaction of the amino acid with di-tert-butyl dicarbonate (Boc)₂O under basic conditions.

Experimental Protocol: N-Boc Protection of 4-methyl-D-phenylalanine

Materials:

- 4-methyl-D-phenylalanine
- Di-tert-butyl dicarbonate ((Boc)₂O)
- Sodium hydroxide (NaOH) or triethylamine (TEA)

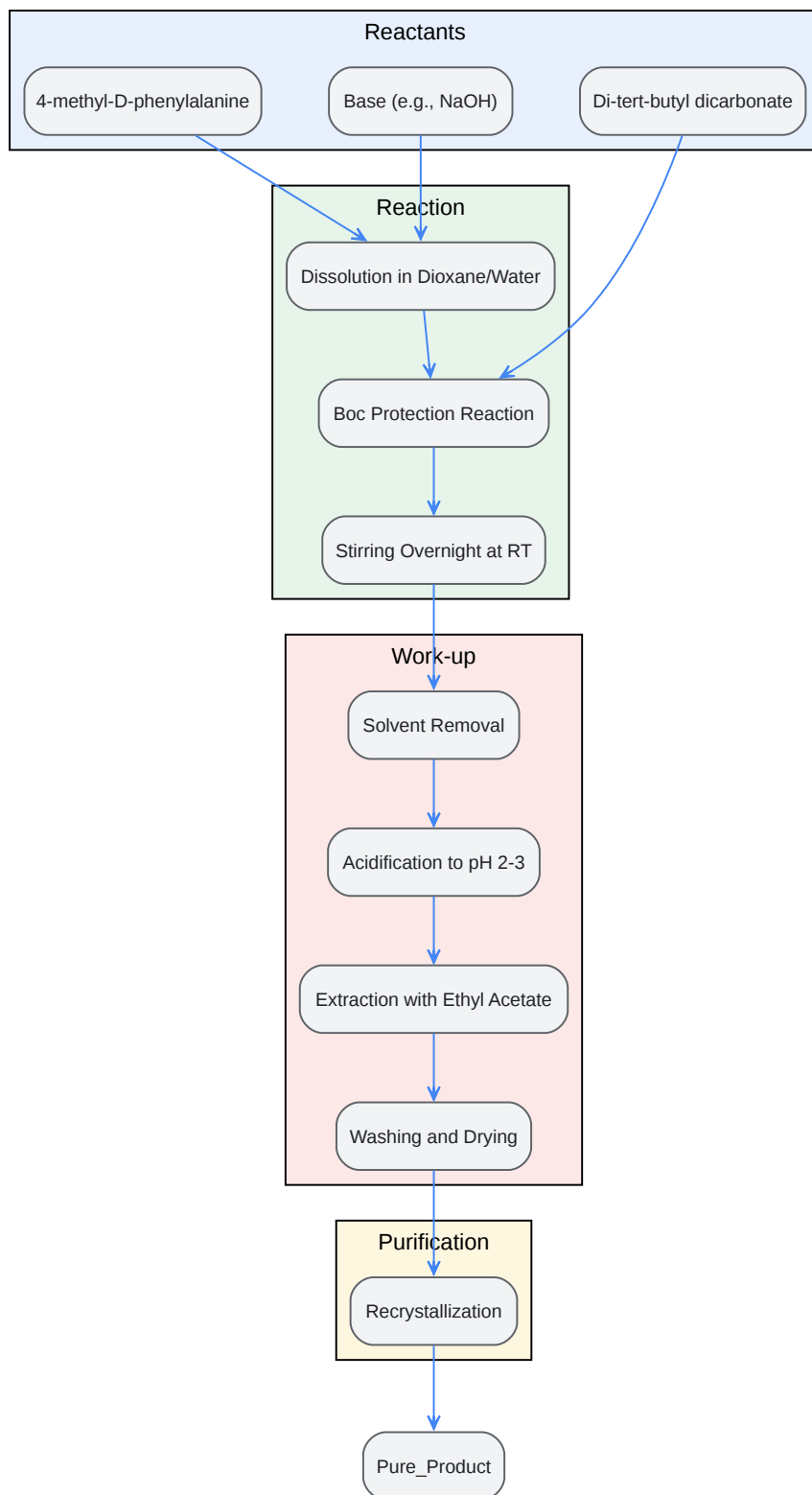
- 1,4-Dioxane or a similar suitable solvent
- Water
- Ethyl acetate
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Hydrochloric acid (HCl) or potassium bisulfate (KHSO_4) for acidification

Procedure:

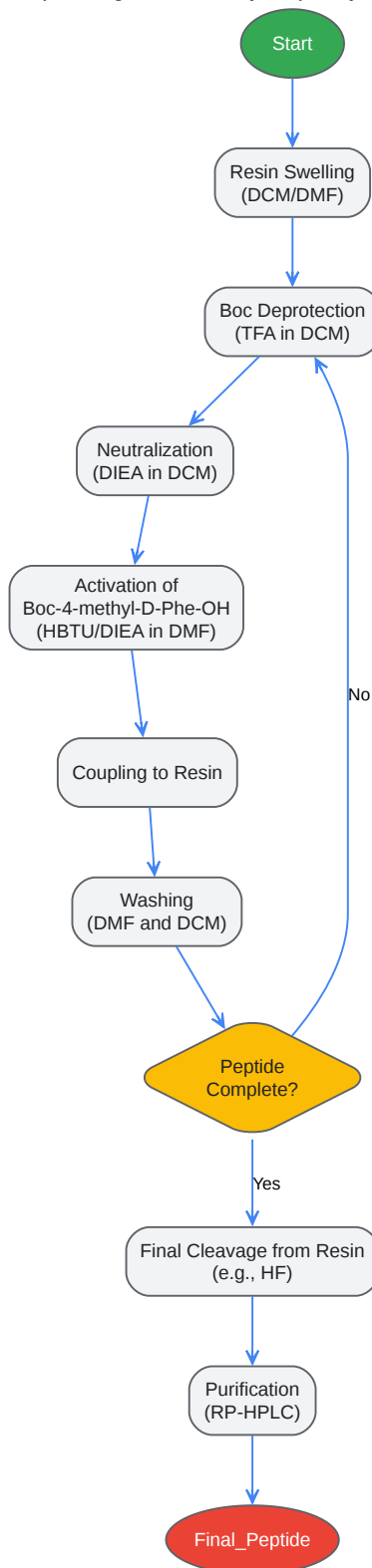
- **Dissolution:** Dissolve 4-methyl-D-phenylalanine in a mixture of 1,4-dioxane and a 1N aqueous solution of sodium hydroxide. The mixture should be stirred vigorously until the amino acid is completely dissolved.^[3]
- **Reaction:** Cool the solution in an ice bath. Add di-tert-butyl dicarbonate ($(\text{Boc})_2\text{O}$) to the solution portion-wise while maintaining the temperature at or below 10°C .
- **Stirring:** Allow the reaction mixture to warm to room temperature and stir overnight. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:**
 - Concentrate the reaction mixture under reduced pressure to remove the organic solvent.
 - Dilute the remaining aqueous solution with water and wash with a nonpolar solvent like hexane to remove any unreacted $(\text{Boc})_2\text{O}$.
 - Cool the aqueous layer in an ice bath and carefully acidify to a pH of 2-3 with a cold 1N HCl solution or a saturated solution of potassium bisulfate.^[3] A white precipitate of the product should form.
 - Extract the product into ethyl acetate.

- Wash the combined organic layers with water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.[\[3\]](#)
- Purification: The crude **Boc-4-methyl-D-phenylalanine** can be purified by recrystallization from a suitable solvent system, such as ethyl acetate/hexane, to yield a white crystalline solid.[\[3\]](#)

General Workflow for N-Boc Protection of 4-methyl-D-phenylalanine



Workflow for Incorporating Boc-4-methyl-D-phenylalanine in SPPS

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